

Essential Safety and Logistical Information for Handling Azelaic Acid-d14

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Compound of Interest

Compound Name: Azelaic acid-d14

Cat. No.: B15570997

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides comprehensive, step-by-step guidance for the safe use of **Azelaic acid-d14**, a deuterated form of Azelaic acid. The following procedures for personal protective equipment (PPE), operational handling, and disposal are based on the safety profiles of Azelaic acid and general best practices for handling deuterated compounds and dicarboxylic acids.

Quantitative Data Summary

The following table summarizes key quantitative data for Azelaic acid, the non-deuterated analogue of **Azelaic acid-d14**. This information is critical for safe handling and storage.

Property	Value
Molecular Formula	C9H16O4
Molecular Weight	188.22 g/mol
Melting Point/Range	98 - 103 °C / 208.4 - 217.4 °F[1]
Boiling Point/Range	237 °C / 458.6 °F @ 20 hPa[1]
Flash Point	215 °C / 419 °F[1]
Solubility in Water	2.4 g/l (20°C)[1]
Vapor Pressure	<1 hPa @ 20 °C[1]

Operational Plan: From Receipt to Disposal

This operational plan provides a procedural workflow for the safe handling of **Azelaic acid-d14**.

Receiving and Inspection

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Ensure the container is clearly labeled as "**Azelaic acid-d14**" with appropriate hazard warnings.
- Verify that the received quantity matches the order.

Storage

- Store **Azelaic acid-d14** in a cool, dry, and well-ventilated area.[2]
- Keep the container tightly closed to prevent contamination and reaction with moisture.[2]
- Store away from strong oxidizing agents, bases, and reducing agents.[1][2][3]
- Given that Azelaic acid is sensitive to light, store the container in a light-resistant location.[2]

Handling (Weighing and Dissolving)

- All handling of solid **Azelaic acid-d14** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of dust particles.[\[2\]](#)[\[4\]](#)
- Before handling, ensure you are wearing the appropriate Personal Protective Equipment (PPE) as detailed in the table below.
- To weigh the compound, use a tared, sealed container to minimize exposure.[\[4\]](#)
- When dissolving, add the solid to the solvent slowly and stir gently to avoid splashing.

Spill and Accident Procedures

- Small Spills: For small spills of solid material, use appropriate tools to carefully scoop the spilled solid into a designated waste disposal container.[\[2\]](#) Clean the contaminated surface by spreading water on it and dispose of the cleaning materials in accordance with local and regional authority requirements.[\[2\]](#)
- Large Spills: For larger spills, evacuate the area and follow your institution's emergency spill response procedures.[\[4\]](#) Avoid creating dust clouds.
- In Case of Contact:
 - Eyes: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[\[1\]](#) Seek medical attention.[\[5\]](#)
 - Skin: Wash off immediately with plenty of soap and water for at least 15 minutes.[\[1\]](#) Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.[\[5\]](#)
 - Inhalation: Move to fresh air. If symptoms occur, seek medical attention.
 - Ingestion: Clean mouth with water and drink plenty of water afterwards.[\[1\]](#) Seek medical attention if you feel unwell.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to ensure personal safety when handling **Azelaic acid-d14**. The following table summarizes the required equipment.

PPE Category	Required Equipment	Justification
Eye and Face Protection	Chemical safety goggles or a face shield.[6][7]	Protects against dust particles and splashes that can cause serious eye irritation.[5][8]
Skin and Body Protection	Chemical-resistant lab coat.[9]	Prevents skin contact with the chemical.[5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[9][10]	Protects hands from skin irritation.[5][11]
Respiratory Protection	Use a NIOSH-approved respirator with a particulate filter if handling large quantities or if dust is generated and ventilation is inadequate.	Prevents inhalation of dust which can cause respiratory tract irritation.[2]

Disposal Plan

Azelaic acid-d14 and any contaminated materials should be disposed of as hazardous chemical waste.

Waste Segregation

- All solid waste contaminated with **Azelaic acid-d14** (e.g., weighing paper, contaminated gloves, paper towels) should be placed in a dedicated, sealed, and clearly labeled hazardous waste container.[4]
- Solutions containing **Azelaic acid-d14** should be collected in a separate, sealed, and labeled hazardous waste container for liquid organic waste.[4]

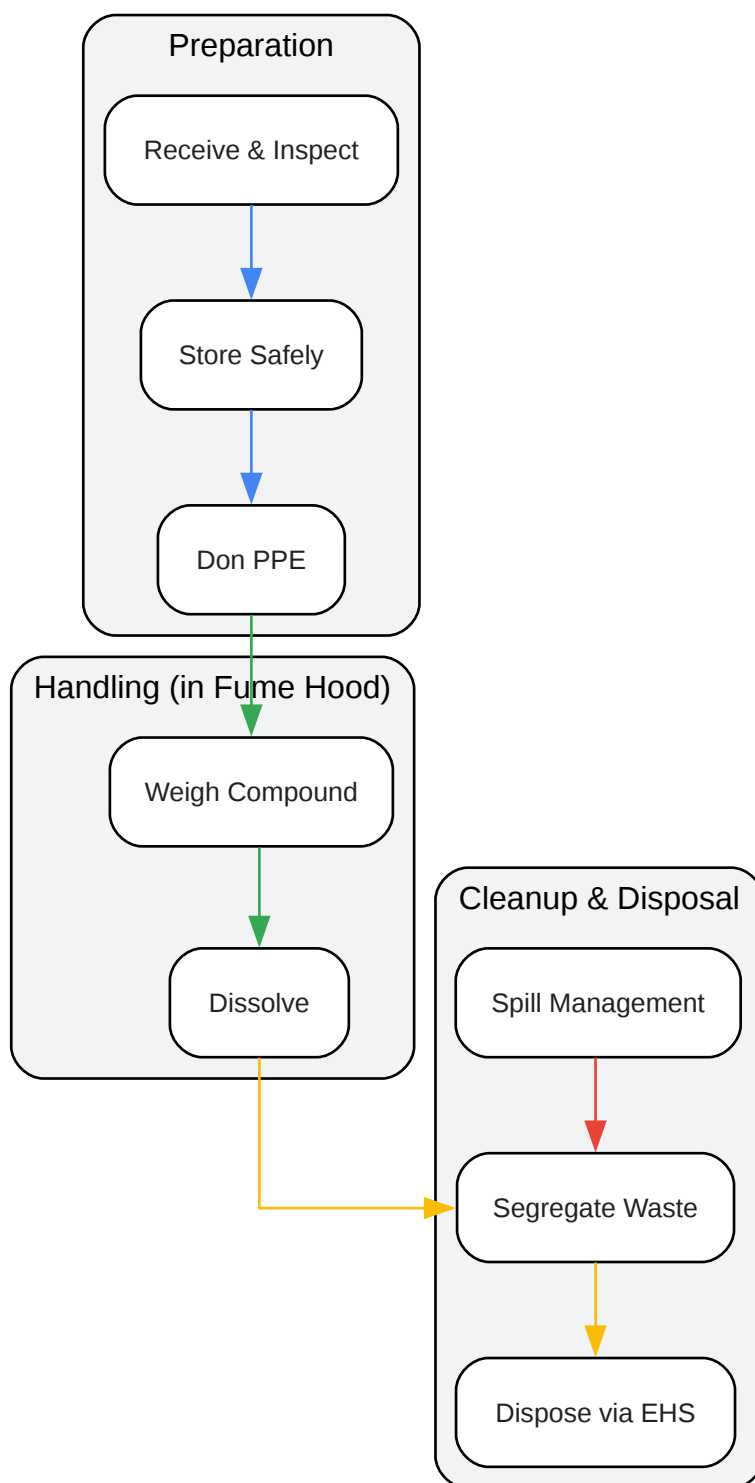
Waste Storage

- Store waste containers in a designated satellite accumulation area, away from incompatible materials.[4]

Final Disposal

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company.^[4] Do not dispose of it in the regular trash or down the drain.^[4]^[11]

Experimental Workflow Diagram



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Caption: Workflow for the safe handling and disposal of **Azelaic acid-d14**.

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